

what is hispidin polyphenol structure

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Compound Focus: Hispidin

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Core Structure and Key Derivatives

Hispidin polyphenols share a common core moiety, **6-(3,4-dihydroxystyryl)-4-hydroxy-2-pyrone**, which is characterized by a pyrone ring linked to a catechol group (3,4-dihydroxyphenyl) via a styryl double bond [1] [2]. This structure features extensive conjugation and multiple hydroxyl groups, contributing to their potent antioxidant properties [1].

The following table lists some notable **hispidin** derivatives and their sources:

Compound Name	Natural Source (Genus)	Brief Description / Significance
Hispidin	<i>Phellinus</i> [2] [3], <i>Inonotus</i> [1] [2], <i>Sanghuangporus</i> [1]	Core precursor; antioxidant, PKC inhibitor [4].
Phelligidins	<i>Phellinus</i> [1] [5]	Class of dimers/oligomers; radical-scavenging activity [5]. Example: Phelligidin D [5].
Hypholomine B	<i>Sanghuangporus</i> [1]	A hispidin derivative induced by methyl jasmonate (MeJa) [1].
3,14'-Bihispidinyl	<i>Sanghuangporus</i> [1]	A dimeric hispidin compound induced by MeJa [1].

Quantitative Bioactivity Data

Hispidin and its derivatives exhibit a range of biological activities by interacting with specific molecular targets. The table below summarizes key experimental data for **hispidin** itself.

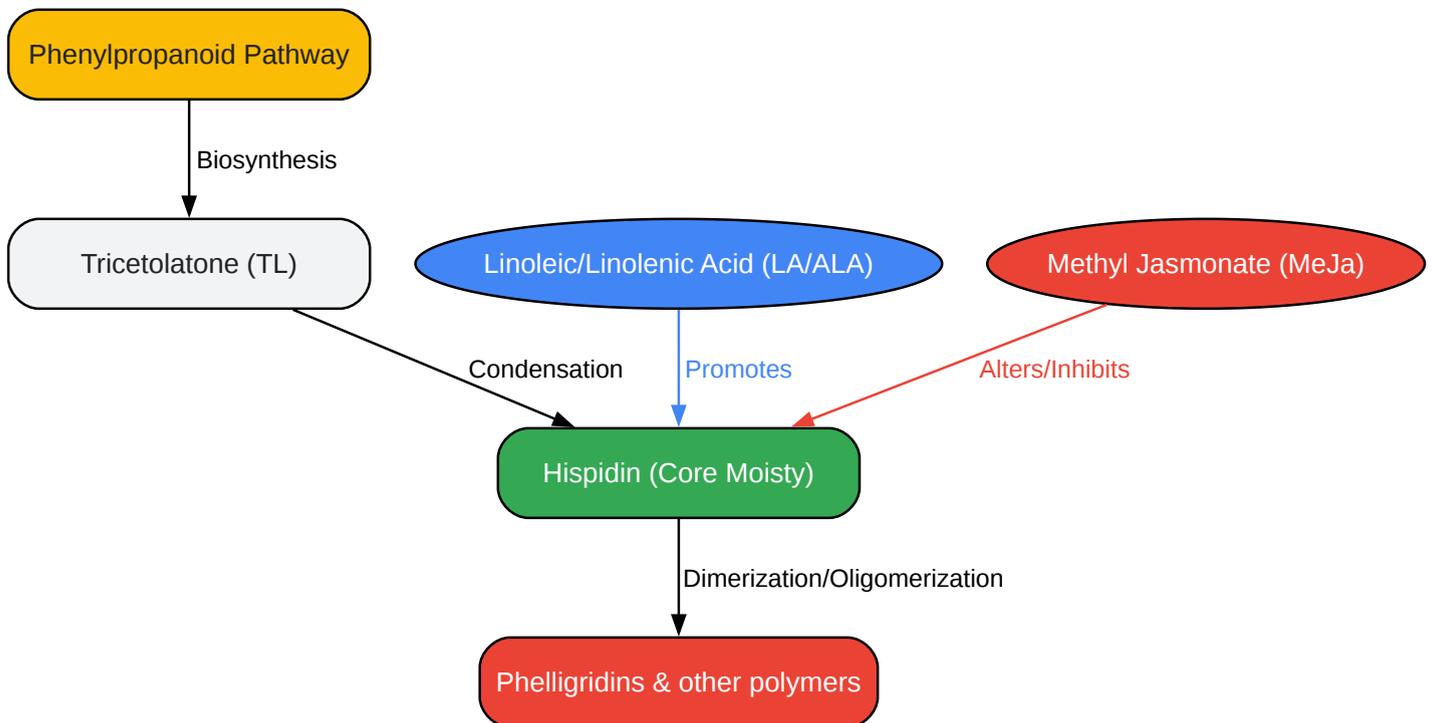
Assay/Model	Effect / Activity Observed	Reference / Experimental Context
In Vitro Enzyme Inhibition		
Protein Kinase C β (PKC β)	IC ₅₀ = 2 μM [4]	Potent inhibition [4].
Beta-secretase (BACE1)	IC ₅₀ = 4.9 μM [4]	Target for anti-dementia therapies [4].
Prolyl Endopeptidase (PE)	IC ₅₀ = 16 μM [4]	Another target for cognitive disorders [4].
Cellular Antioxidant Activity		
DPPH Radical Scavenging	~ 55% scavenging at 30 μM [6]	Assay in MIN6N β -cells; dose-dependent effect [6].
Intracellular ROS Scavenging	~ 55% reduction at 30 μM [6]	In hydrogen peroxide-treated pancreatic β -cells [6].
Anti-cancer Cell Proliferation		
HepG2 Liver Cancer Cells	55.32% inhibition at 200 μg/mL (extract) [7]	Ethanol extract of mutant <i>P. baumii</i> A67 (high hispidin content) [7].
K562 Leukemia Cells	60.27% inhibition at 200 μg/mL (extract) [7]	Ethanol extract of mutant <i>P. baumii</i> A67 [7].

Production and Biosynthesis

Producing **hispidin** polyphenols from wild mushrooms is challenging due to their slow growth. **Submerged cultivation** of fungal mycelia is a promising alternative, and research focuses on optimizing yield through specific elicitors [1].

- **Elicitors in Submerged Culture:** Adding **linoleic acid (LA)** and **linolenic acid (ALA)** to cultures of *Sanghuangporus vaninii* promotes both mycelial growth and the production of **hispidin**, phellinstatin, and pinnilidine derivatives [1]. In contrast, **methyl jasmonate (MeJa)** inhibits mycelial growth but stimulates the production of different derivatives like hypholomine B and 3,14'-**bihispidinyl**, which show high free radical scavenging capacity [1].
- **Biosynthesis Pathway:** **Hispidin** is derived from the **phenylpropanoid pathway** [1] [7]. A key biosynthetic step, as studied in *Phellinus igniarius*, involves the condensation of the precursor **tricetolatonone (4-hydroxy-6-methyl-2-pyrone)** with a caffeic acid-derived unit (e.g., 3,4-dihydroxybenzoyl-SCoA) to form **hispidin** [5]. **Hispidin** then serves as a key intermediate for more complex derivatives like phelligridins [5].

The diagram below summarizes this biosynthetic pathway and the effects of key elicitors.



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